

Application Notes and Protocols for Ampicillin in Mammalian Cell Culture Contamination Control

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Compound of Interest

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These application notes provide a comprehensive guide to using ampicillin for the control of bacterial contamination in mammalian cell culture. This document outlines the mechanism of action, stability, and potential cytotoxicity of ampicillin, along with detailed protocols for its preparation and application.

Introduction

Bacterial contamination is a persistent challenge in mammalian cell culture, potentially leading to the loss of valuable cell lines, experimental variability, and compromised research outcomes. Ampicillin, a broad-spectrum β -lactam antibiotic, is a commonly used agent to combat such contaminations. It is effective against a range of Gram-positive and some Gram-negative bacteria.[1][2] Its mechanism of action involves the inhibition of bacterial cell wall synthesis, a structure not present in mammalian cells, which accounts for its selective toxicity.[3]

Mechanism of Action

Ampicillin exerts its bactericidal effect by interfering with the synthesis of the bacterial cell wall. It specifically targets and irreversibly inhibits transpeptidase, a penicillin-binding protein (PBP). [4] This enzyme is crucial for the final step of peptidoglycan synthesis, which involves cross-linking of peptidoglycan strands to provide structural integrity to the cell wall.[1][3] By inhibiting this process, ampicillin weakens the cell wall, leading to cell lysis and bacterial death.[3]

► DOT script for Mechanism of Action

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